

# Application Notes and Protocols for Flurenol in Broad-leaved Weed Control

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## Compound of Interest

Compound Name: *Florenal*

Cat. No.: *B1201887*

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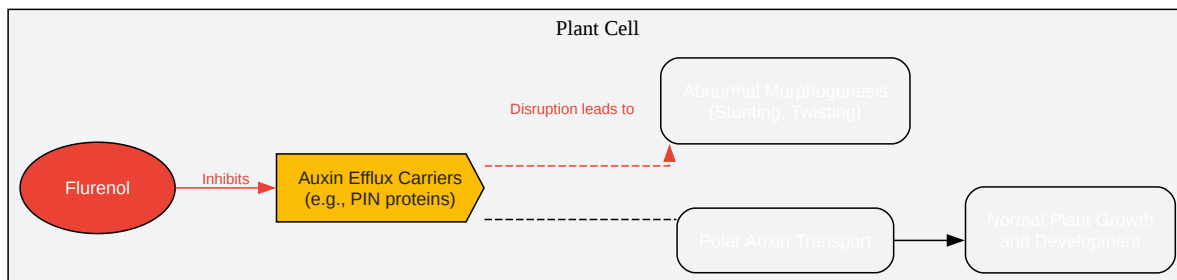
For Researchers, Scientists, and Drug Development Professionals

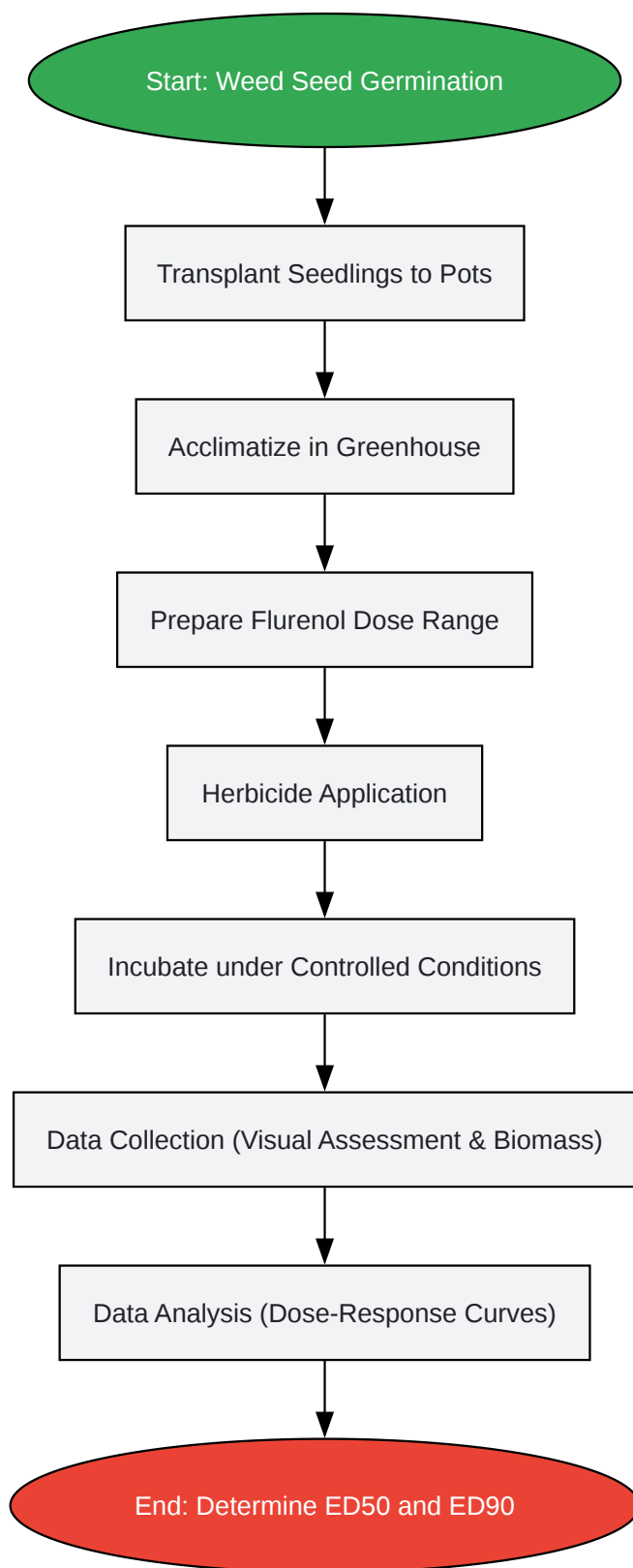
## Introduction

Flurenol is a synthetic plant growth regulator belonging to the morphactin group of chemicals, which are derivatives of fluorene-9-carboxylic acid.[1][2] It is utilized as a post-emergence herbicide, often in combination with phenoxy herbicides, for the selective control of broad-leaved weeds in cereal crops such as wheat, barley, rye, and oats.[3] The primary mode of action of Flurenol is the disruption of plant morphogenesis, leading to growth inhibition and eventual death of susceptible weed species.[1][4]

## Mechanism of Action

Flurenol, as a morphactin, exerts its herbicidal effects by interfering with the normal growth and development processes in plants.[1][4] The primary mechanism is believed to be the inhibition of polar auxin transport, a critical process for plant development regulated by the hormone auxin. By disrupting auxin transport, Flurenol causes a loss of apical dominance, inhibits internode elongation, and affects the proper orientation of cell division, leading to stunted and distorted growth in susceptible broad-leaved weeds.[2] This disruption of regulated growth ultimately results in the plant's inability to compete for resources, leading to its death. The effects of morphactins like Flurenol can often be counteracted by the application of gibberellic acid (GA3), suggesting an interaction with the gibberellin signaling pathway as well.[1]





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